

# tripropylene glycol monomethyl ether alkane blend performance comparison

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**Compound Focus:** Tripropylene glycol monopropyl ether

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## TPGME & Diesel Blend Performance Comparison

Experimental data primarily comes from studies on a 50/50 blend by volume of TPGME with ultra-low sulfur diesel (labeled **T50**), compared against neat certification diesel fuel (labeled **CF**) [1].

Performance Metric	Conventional Diesel (CF)	50/50 TPGME-Diesel Blend (T50)	Experimental Conditions
Soot/Smoke Emissions	Higher (baseline)	>80% reduction at 80 MPa injection pressure; >95% reduction at 180 MPa [1]	Filter Smoke Number (FSN), various O2 concentrations [1]
Soot-Free Combustion	Challenging to achieve	Achieved ( <b>Leaner Lifted-Flame Combustion</b> ) [1]	Lower injection pressure & in-cylinder dilution required for T50 [1]
NOx Emissions	Baseline levels	Similar or slightly lower, but not significantly reduced [1]	Measured alongside soot emissions [1]
Ignition Delay	Baseline	Similar to baseline fuel [1]	Inferred from combustion stability [1]

Performance Metric	Conventional Diesel (CF)	50/50 TPGME-Diesel Blend (T50)	Experimental Conditions
Flame Lift-Off Length	Baseline	Similar or slightly longer [1]	Key parameter for soot-free combustion [1]

## Experimental Protocols

The core data was generated using the following methodology [1]:

- **Engine Setup:** A single-cylinder, direct-injection, heavy-duty diesel engine modified for optical access. Key specifications include a **15.5:1 compression ratio** and a **common-rail fuel injection system**.
- **Operating Conditions:**
  - **Fuel Injection Pressures:** 80 MPa, 130 MPa, and 180 MPa.
  - **Charge-Gas Dilution:** Varied oxygen concentrations (21, 18, and 16 mol% O<sub>2</sub>) using simulated exhaust gas recirculation (EGR) with a mixture of N<sub>2</sub>, CO<sub>2</sub>, and O<sub>2</sub>.
- **Fuel Blend (T50):** 50% by volume Tripropylene Glycol Monomethyl Ether (TPGME, C<sub>10</sub>H<sub>22</sub>O<sub>4</sub>) with 50% #2 ultra-low sulfur diesel certification fuel [1].
- **Diagnostics:**
  - **Engine-Out Emissions:** Soot measured via an AVL smoke meter (Filter Smoke Number), and NO<sub>x</sub> emissions were also recorded.
  - **In-Cylinder Combustion Visualization:** High-speed imaging of **natural luminosity** (soot incandescence) and **OH chemiluminescence** (marker of high-temperature reaction zones).

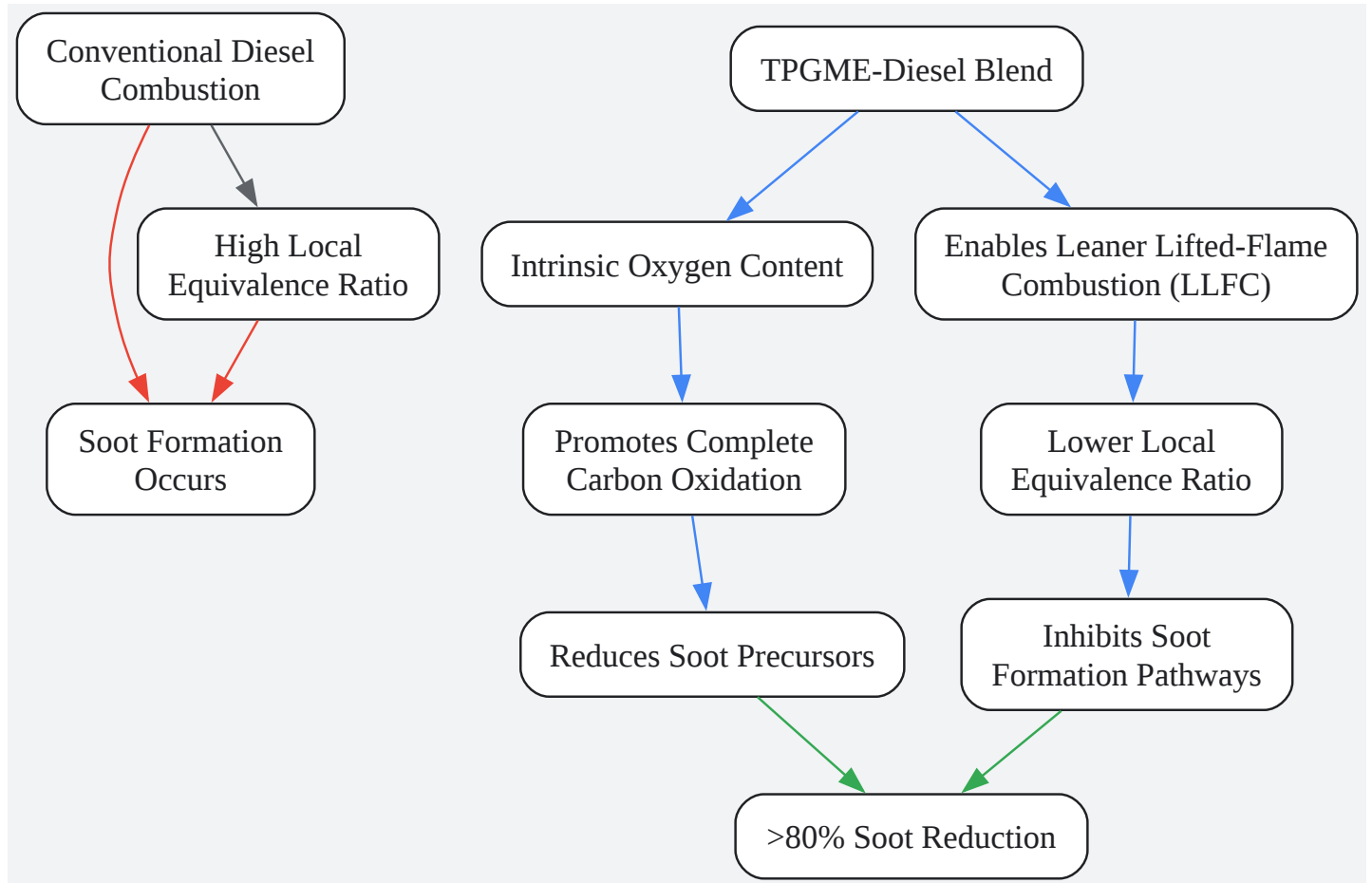
## Mechanism of Soot Reduction

The exceptional soot reduction is attributed to two main factors [1]:

- **Fuel Oxygen Content:** The TPGME molecule (C<sub>10</sub>H<sub>22</sub>O<sub>4</sub>) contains oxygen atoms within its chemical structure. During combustion, this intrinsic oxygen promotes more complete oxidation of carbon, preventing the formation of soot precursors. The specific structure of TPGME is particularly effective, as its oxygen atoms efficiently lead to the formation of CO, diverting carbon away from soot formation pathways [1].
- **Enabled Combustion Mode:** The blend facilitates **Leaner Lifted-Flame Combustion (LLFC)**. In this mode, the flame stabilizes further downstream from the injector, allowing more fuel and air to mix before combustion begins. This creates a leaner fuel-air mixture at the flame front, which is a

condition that suppresses soot formation. The T50 blend achieved this soot-free LLFC regime at lower injection pressures and with higher EGR rates than conventional diesel [1].

The diagram below illustrates the conceptual mechanism of soot reduction enabled by the TPGME blend.

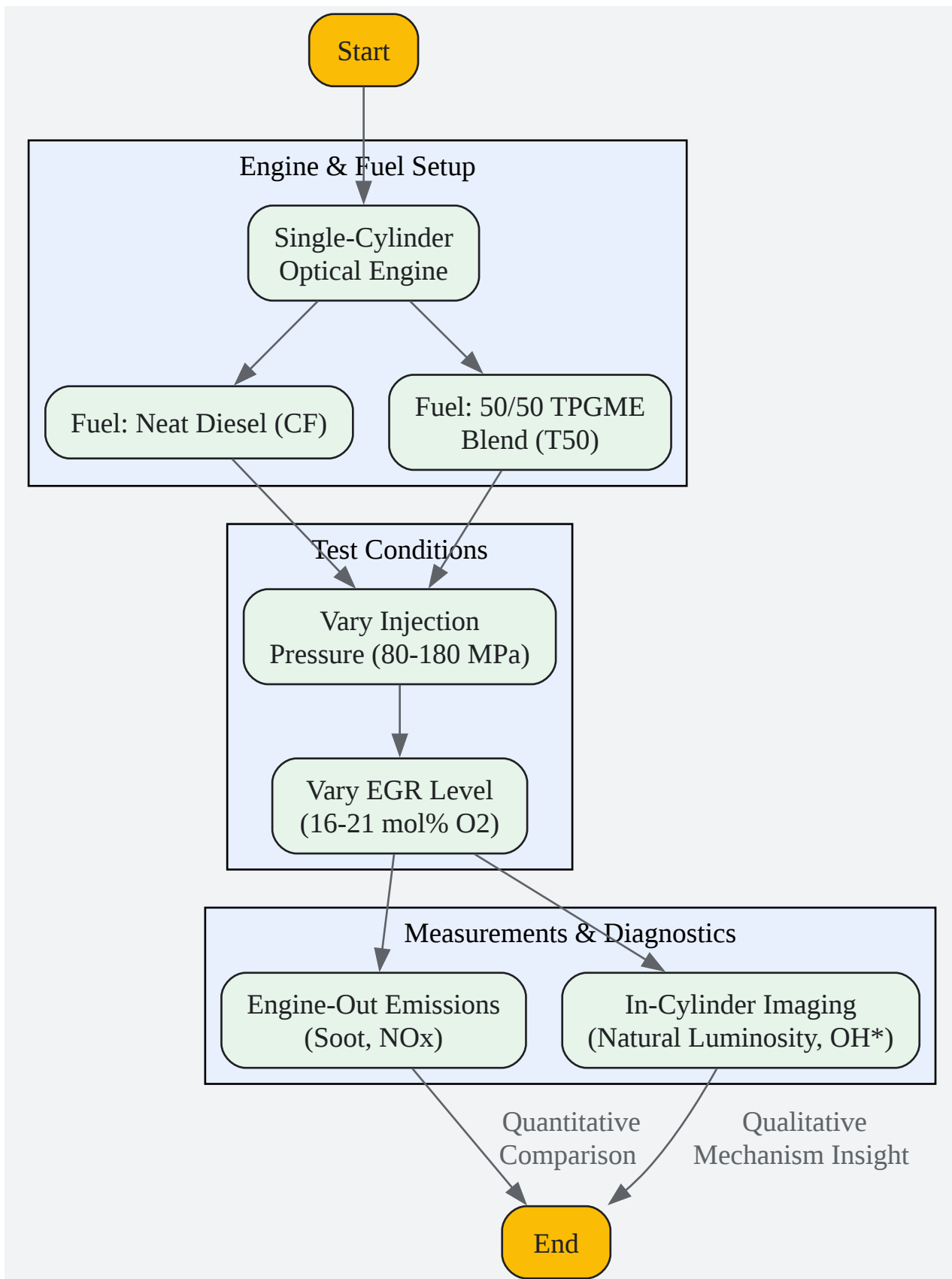


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Mechanism of Soot Reduction with TPGME Blend

## Experimental Workflow

The following diagram outlines the key steps and measurements taken in the experimental protocol that generated the comparative data [1].



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Experimental Workflow for Performance Comparison

## Conclusion

For researchers aiming to reduce particulate matter in diesel engines, blending with Tripropylene Glycol Monomethyl Ether (TPGME) presents a highly effective strategy. The key experimental evidence demonstrates that a 50/50 blend by volume can achieve dramatic soot reductions of over 80% and enable soot-free combustion under a wider range of operating conditions than conventional diesel, without significant compromise on ignition delay or NOx emissions [1]. The primary mechanisms are the fuel's intrinsic oxygen content and its promotion of a leaner combustion mode.

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## References

1. Investigation of a tripropylene-glycol monomethyl ether and ... [sciencedirect.com]

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